

Application Notes and Protocols for Live Cell Imaging Using 08:0 PE

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Compound of Interest

Compound Name: 08:0 PE

Cat. No.: B15550729

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Introduction

1,2-dioctanoyl-sn-glycero-3-phosphoethanolamine (**08:0 PE**) is a saturated, short-chain phospholipid that can be utilized as a valuable tool in live cell imaging. When conjugated to a fluorescent probe, **08:0 PE** allows for the investigation of various cellular processes in real-time. Its shorter acyl chains may offer different membrane incorporation and dynamic properties compared to its long-chain counterparts, making it a unique probe for studying membrane dynamics, lipid trafficking, and certain signaling events.

These application notes provide detailed protocols and guidelines for the use of fluorescently labeled **08:0 PE** in live cell imaging, with a focus on common fluorophores such as NBD, Rhodamine, and BODIPY.

Data Presentation: Quantitative Parameters for Fluorescently Labeled PE

The following tables summarize key quantitative data for commonly used fluorescently labeled phosphoethanolamine probes. While these values are derived from studies using various PE species, they provide a strong starting point for optimizing experiments with **08:0 PE**.

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Recommended Concentration (μM)	Typical Incubation Time
NBD	463 - 465[1][2]	531 - 536[1][2]	0.02 - 10	10 - 60 minutes[3]
Rhodamine	540 - 570[4]	570 - 620[4]	1 - 10	5 - 60 minutes[5][6][7]
BODIPY	488 - 581[8]	503 - 591[8]	0.1 - 10[9][10]	10 - 60 minutes[9][11]

Note: The optimal concentration and incubation time should be determined empirically for each cell type and experimental condition.

Experimental Protocols

Protocol 1: General Labeling of Live Cells with Fluorescent **08:0 PE**

This protocol provides a general procedure for labeling the plasma membrane and internal membranes of live cells.

Materials:

- Fluorescently labeled **08:0 PE** (e.g., NBD-**08:0 PE**, Rhodamine-**08:0 PE**, or BODIPY-**08:0 PE**)
- Live cells cultured on glass-bottom dishes or chamber slides
- Balanced salt solution (e.g., HBSS or PBS) or serum-free culture medium
- Confocal or fluorescence microscope with appropriate filter sets

Procedure:

- Cell Preparation: Culture cells to a confluence of 70-80% on a suitable imaging vessel.
- Probe Preparation: Prepare a stock solution of the fluorescent **08:0 PE** in a suitable solvent (e.g., DMSO or ethanol). From the stock, prepare a working solution in a balanced salt solution or serum-free medium to the desired final concentration (refer to the table above for starting concentrations).
- Cell Labeling:
 - Wash the cells twice with the pre-warmed balanced salt solution or serum-free medium.
 - Add the working solution of the fluorescent **08:0 PE** to the cells.
 - Incubate the cells at 37°C for the desired time (e.g., 10-30 minutes). Incubation at lower temperatures (e.g., 4°C) can be used to label the plasma membrane with reduced internalization.
- Washing:
 - Remove the labeling solution.
 - Wash the cells three times with the pre-warmed balanced salt solution or serum-free medium to remove unbound probe.
- Imaging:
 - Add fresh, pre-warmed imaging medium to the cells.
 - Image the cells using a confocal or fluorescence microscope with the appropriate excitation and emission filters for the chosen fluorophore.

Protocol 2: Visualizing Endocytosis with Fluorescent **08:0 PE**

This protocol allows for the tracking of the internalization of the plasma membrane via endocytosis.

Materials:

- Same as Protocol 1

Procedure:

- Cell Preparation and Probe Preparation: Follow steps 1 and 2 from Protocol 1.
- Cell Labeling:
 - Wash the cells with a cold balanced salt solution to inhibit endocytosis.
 - Add the cold working solution of fluorescent **08:0 PE** to the cells and incubate on ice for 30 minutes to label the plasma membrane.
- Initiating Endocytosis:
 - Wash the cells three times with the cold balanced salt solution to remove unbound probe.
 - Add pre-warmed (37°C) complete culture medium to the cells to initiate endocytosis.
- Time-Lapse Imaging:
 - Immediately begin imaging the cells using a time-lapse function on the microscope to visualize the internalization of the fluorescent probe into endocytic vesicles.

Protocol 3: Investigating Lipid Rafts with Fluorescent **08:0 PE**

This protocol can be adapted to investigate the partitioning of short-chain PE into or out of ordered membrane domains known as lipid rafts.

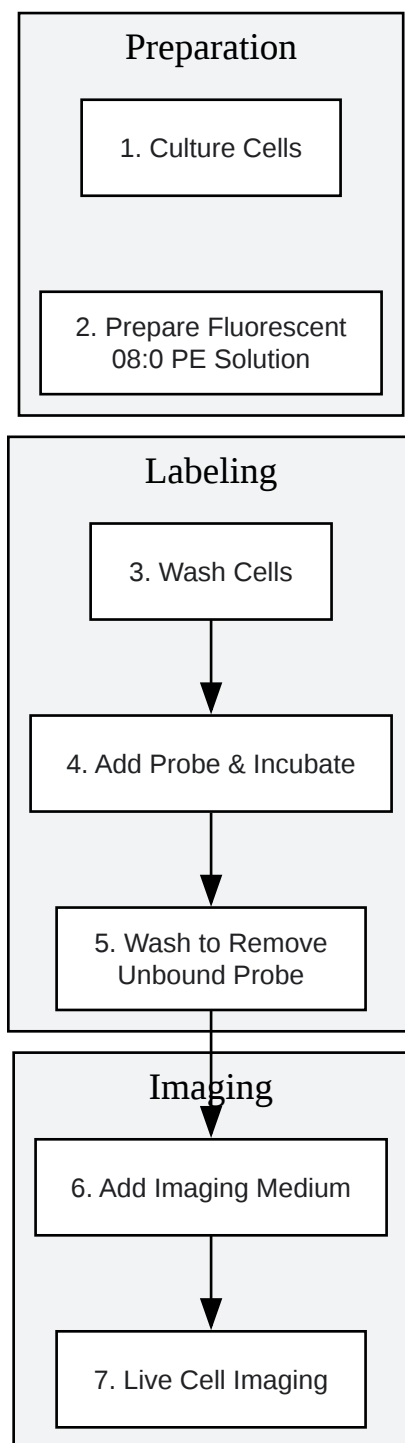
Materials:

- Same as Protocol 1
- Optional: A known lipid raft marker (e.g., fluorescently labeled cholera toxin subunit B for GM1 gangliosides)

Procedure:

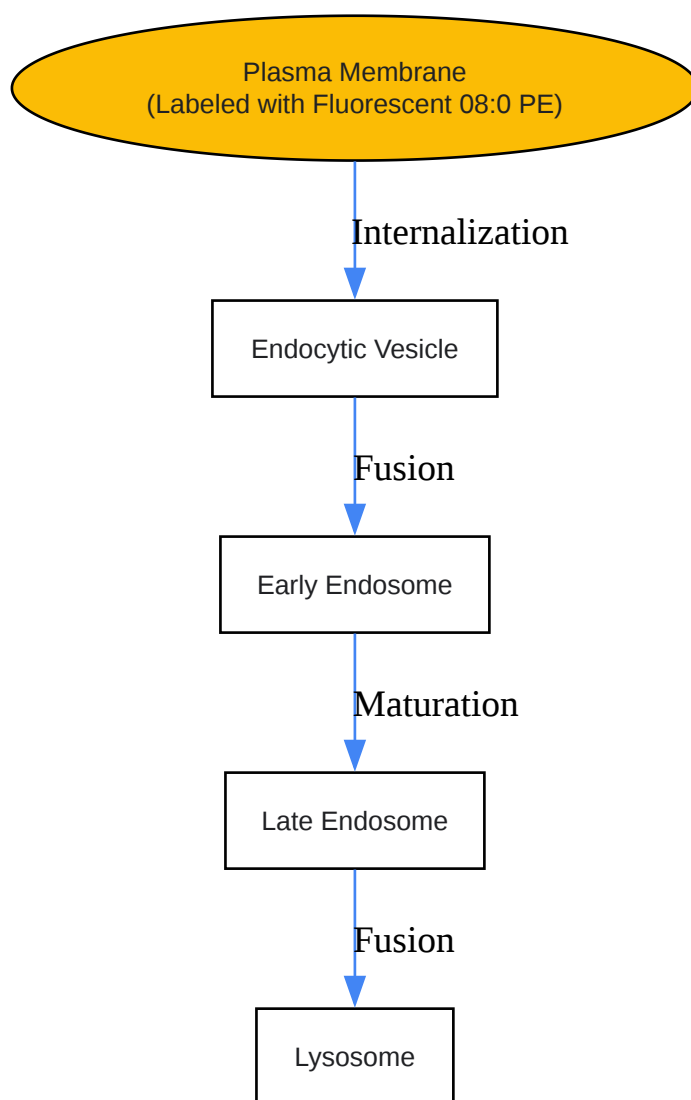
- Cell Preparation and Probe Preparation: Follow steps 1 and 2 from Protocol 1.
- Cell Labeling:
 - Follow the labeling procedure from Protocol 1.
 - If using a co-stain for lipid rafts, follow the manufacturer's protocol for that specific probe.
- Imaging:
 - Image the cells using a high-resolution imaging technique such as confocal or TIRF microscopy.
 - Analyze the co-localization of the fluorescent **08:0 PE** with the lipid raft marker to determine its distribution in relation to these domains. Changes in co-localization upon cellular stimulation can provide insights into signaling-induced membrane reorganization.
[\[12\]](#)[\[13\]](#)

Mandatory Visualizations



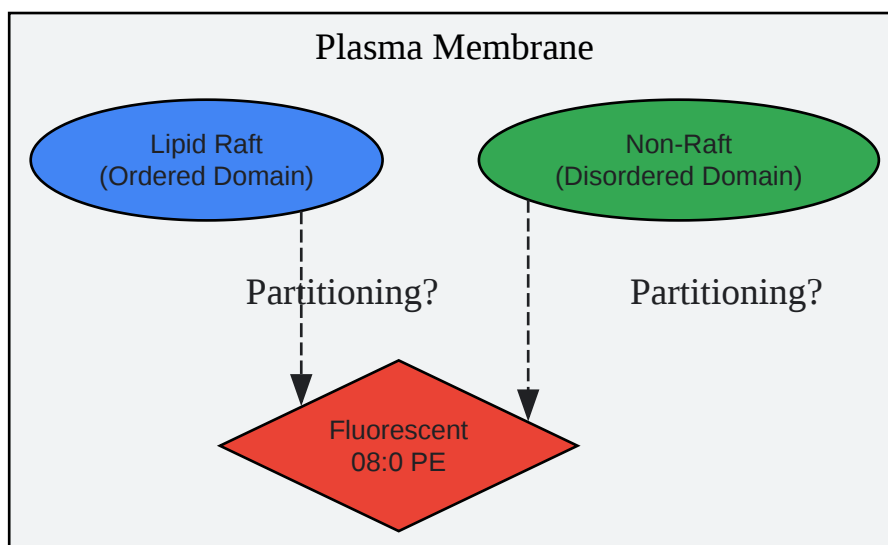
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General workflow for live cell imaging with fluorescent **08:0 PE**.



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Simplified pathway of endocytosis visualized with fluorescent probes.



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Model for investigating **08:0 PE** partitioning in lipid rafts.

Signaling Pathways and Applications

Phosphatidylethanolamine (PE) is the second most abundant phospholipid in mammalian cells and plays crucial roles in various cellular functions beyond its structural role in membranes.^[14]^[15] Fluorescently labeled **08:0 PE** can be a powerful tool to investigate these dynamic processes.

Autophagy: PE is essential for the initiation of autophagy, a cellular recycling process.^[14]^[16] It is directly involved in the formation of the autophagosomal membrane through its conjugation to Atg8/LC3 proteins.^[16] Live cell imaging with fluorescent **08:0 PE** could potentially be used to visualize the dynamics of PE incorporation into autophagosomes during autophagy induction.

Membrane Fusion and Fission: Due to its conical shape, PE can induce negative membrane curvature, which is critical for processes like membrane fusion and fission.^[15]^[17] Fluorescent **08:0 PE** could be used to study the local enrichment of PE at sites of vesicle budding or fusion in real-time.

Cell Signaling Platforms: PE is a component of the plasma membrane where it can influence the organization of signaling platforms. While the direct visualization of specific PE-dependent

signaling cascades using fluorescent **08:0 PE** is an emerging area, its distribution relative to known signaling molecules and domains like lipid rafts can provide valuable insights into the regulation of signal transduction.[18]

Disclaimer: These protocols provide general guidelines. Researchers should optimize conditions for their specific cell types and experimental setups. The use of fluorescent probes can potentially induce phototoxicity and alter cellular physiology; therefore, appropriate controls are essential.

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